

Commercial Suppliers and Availability of Phenylglyoxylic Acid-d5: A Technical Guide

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Compound of Interest

Compound Name: Phenylglyoxylic Acid-d5

Cat. No.: B565220

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **Phenylglyoxylic Acid-d5** (PGA-d5), a critical internal standard for various analytical applications in research and drug development. This document summarizes supplier information, presents a detailed experimental protocol for its use, and visualizes key workflows.

Introduction

Phenylglyoxylic Acid-d5 (CAS No. 1217089-53-6) is the deuterium-labeled form of Phenylglyoxylic Acid, a primary metabolite of styrene and ethylbenzene. Its application as an internal standard in isotope dilution mass spectrometry allows for precise and accurate quantification of its unlabeled counterpart in complex biological matrices, such as urine. This is particularly crucial for biomonitoring studies assessing occupational or environmental exposure to industrial solvents, as well as in pharmacokinetic studies of compounds metabolized to phenylglyoxylic acid. The use of a stable isotope-labeled internal standard like PGA-d5 is essential to compensate for matrix effects and variations in sample preparation and instrument response, leading to highly reliable analytical results.

Commercial Availability of Phenylglyoxylic Acid-d5

Phenylglyoxylic Acid-d5 is available from several specialized chemical suppliers. The following table summarizes key information for sourcing this compound. Please note that

availability and product details are subject to change, and it is recommended to consult the suppliers' websites for the most current information.

Supplier	Catalog Number	Purity	Available Pack Sizes
Santa Cruz Biotechnology, Inc.	sc-214930	Information not readily available	Contact for details
Simson Pharma Limited	G210016	High Purity (Certificate of Analysis provided)	Custom Synthesis
LGC Standards	TRC-P327502	>95% (HPLC)	5 mg, 50 mg
Pharmaffiliates	PA STI 073120	High Purity (Certificate of Analysis provided)	Contact for details
MedChemExpress	HY-W010255S	>98%	5 mg

Experimental Protocol: Quantification of Phenylglyoxylic Acid in Urine by HPLC-MS/MS

The following protocol is adapted from the methodology described by Paci et al. in Current Analytical Chemistry (2013), which details the use of **Phenylglyoxylic Acid-d5** for the quantitative determination of phenylglyoxylic acid (PGA) in urine samples by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) with isotopic dilution.^[1]

Reagents and Standards

- Phenylglyoxylic Acid (PGA) standard
- **Phenylglyoxylic Acid-d5** (PGA-d5) internal standard
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water

- Urine samples (collected and stored at -20°C)

Preparation of Stock and Working Solutions

- PGA Stock Solution (1 mg/mL): Dissolve 10 mg of PGA in 10 mL of methanol.
- PGA-d5 Internal Standard Stock Solution (1 mg/mL): Dissolve 1 mg of PGA-d5 in 1 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards by spiking blank urine with the PGA stock solution to achieve a concentration range relevant to the expected sample concentrations.
- Internal Standard Working Solution (10 µg/mL): Dilute the PGA-d5 stock solution with methanol.

Sample Preparation

- Thaw urine samples at room temperature.
- Vortex the samples to ensure homogeneity.
- Transfer 100 µL of each urine sample, calibration standard, and quality control sample into a microcentrifuge tube.
- Add 10 µL of the 10 µg/mL PGA-d5 internal standard working solution to each tube.
- Vortex briefly.
- Add 890 µL of 0.1% formic acid in water to each tube.
- Vortex for 30 seconds.
- Centrifuge at 10,000 x g for 5 minutes.
- Transfer the supernatant to an HPLC vial for analysis.

HPLC-MS/MS Instrumentation and Conditions

- HPLC System: An HPLC system capable of binary gradient elution.
- Column: A C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 3.5 μ m particle size).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in methanol.
- Gradient Elution:
 - 0-1 min: 5% B
 - 1-5 min: Linear gradient to 95% B
 - 5-7 min: Hold at 95% B
 - 7.1-10 min: Return to 5% B and equilibrate.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 10 μ L.
- Mass Spectrometer: A triple quadrupole mass spectrometer.
- Ionization Source: Electrospray ionization (ESI) in negative ion mode.
- Multiple Reaction Monitoring (MRM) Transitions:
 - PGA: Precursor ion (m/z) 149.0 -> Product ion (m/z) 105.0
 - PGA-d5: Precursor ion (m/z) 154.0 -> Product ion (m/z) 110.0
 - Note: Specific MRM transitions and collision energies should be optimized for the instrument in use.

Data Analysis

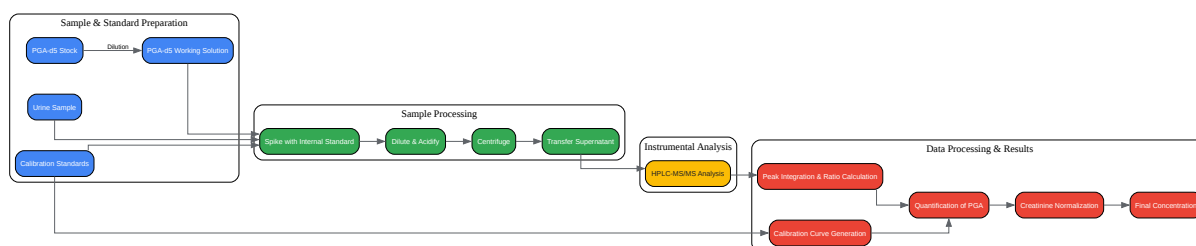
- Quantify the concentration of PGA in the urine samples by constructing a calibration curve based on the peak area ratio of the analyte (PGA) to the internal standard (PGA-d5) versus

the concentration of the calibration standards.

- The results are typically normalized to urinary creatinine concentration to account for dilution effects.

Visualizations

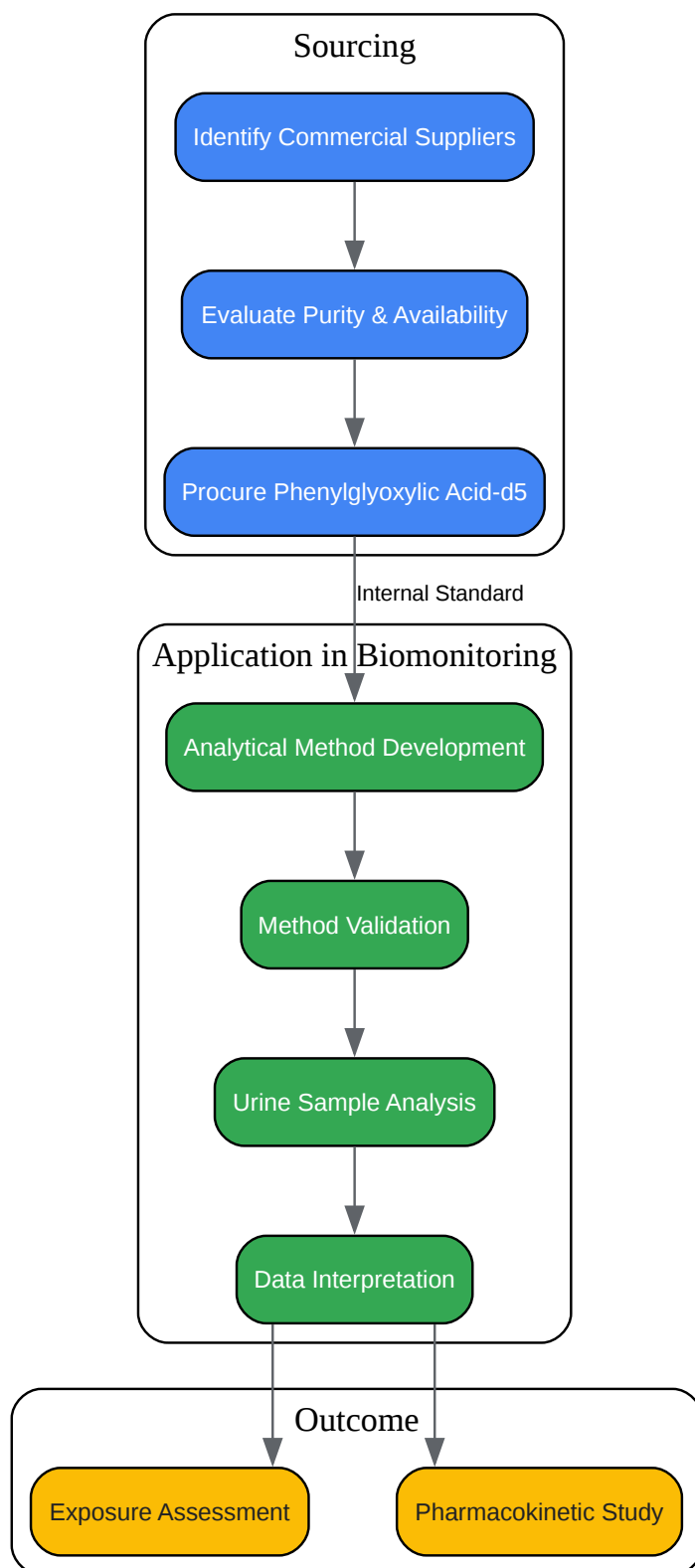
Experimental Workflow for Urinary PGA Analysis



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Caption: Workflow for the quantification of Phenylglyoxylic Acid in urine using a d5-labeled internal standard.

Sourcing and Application Logic



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Caption: Logical flow from sourcing **Phenylglyoxylic Acid-d5** to its application in research and development.

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References

- 1. Matrix Effect in the Quantitative Determination of Mandelic and P...: Ingenta Connect [ingentaconnect.com]
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